9-Demethyl FR-901235 discovery and isolation

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Compound of Interest

Compound Name: *9-Demethyl FR-901235*

Cat. No.: *B10822039*

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An In-depth Technical Guide to the Discovery and Isolation of **9-Demethyl FR-901235**

Disclaimer: This document is intended for researchers, scientists, and drug development professionals. The information provided is based on publicly available scientific literature. However, access to the full text of the primary research articles was not possible, which limits the inclusion of specific, detailed experimental protocols and quantitative data. For complete and precise details, consultation of the full scientific publications is essential.

Introduction

9-Demethyl FR-901235 is a polyketide natural product with reported antitumor activity.[1] It is a demethylated derivative of FR-901235, an immunomodulatory compound.[1] This guide provides a comprehensive overview of the discovery and isolation of **9-Demethyl FR-901235**, based on available scientific information.

Discovery and Producing Organism

9-Demethyl FR-901235 was first discovered and isolated in 2008 by Lin and colleagues.[1] The compound was identified from a strain of Penicillium sp. JP-1, an endophytic fungus. This fungus was isolated from the mangrove plant Aegiceras corniculatum.[2]

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More recently, **9-Demethyl FR-901235** has also been reported to be co-produced with talauxins by the fungus Talaromyces stipitatus.[1]

Table 1: Producing Organisms of **9-Demethyl FR-901235**

Fungal Species	Host/Source	Reference
Penicillium sp. JP-1	Endophyte of Aegiceras corniculatum	Lin et al., 2008
Talaromyces stipitatus	Fungal culture	Chaudhary et al., 2020

Physicochemical Properties

The fundamental physicochemical properties of **9-Demethyl FR-901235** are summarized in the table below.

Table 2: Physicochemical Properties of **9-Demethyl FR-901235**

Property	Value	Source
Molecular Formula	$C_{17}H_{14}O_7$	Biosynth
Molecular Weight	330.29 g/mol	Biosynth
CAS Number	1029520-85-1	Biosynth

Experimental Protocols

Note: The following experimental protocols are conceptual and based on general methodologies for natural product isolation from fungal sources. Specific details from the primary literature are not available.

Fermentation

The production of **9-Demethyl FR-901235** is achieved through the fermentation of the producing fungal strain.

Conceptual Fermentation Protocol:

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- Inoculum Preparation: A pure culture of Penicillium sp. JP-1 or Talaromyces stipitatus is grown on a suitable agar medium. A small portion of the mycelium is then transferred to a liquid seed medium and incubated to generate a sufficient biomass for inoculation of the production culture.

- Production Culture: The production medium, likely a nutrient-rich broth, is inoculated with the seed culture. The fermentation is carried out in a shaker incubator or a bioreactor under controlled conditions.

Table 3: Conceptual Fermentation Parameters (Placeholder Data)

Parameter	Condition
Production Medium	Potato Dextrose Broth (PDB) or similar
Temperature	25-28 °C
Incubation Time	14-21 days
Agitation	150-200 rpm
pH	5.5 - 6.5
Yield	Data not available

Extraction and Isolation

Following fermentation, the fungal biomass and culture broth are separated. The target compound is then extracted and purified through a series of chromatographic steps.

Conceptual Extraction and Isolation Protocol:

- Extraction: The culture broth is typically extracted with an organic solvent such as ethyl acetate. The fungal mycelium may also be extracted separately after being homogenized. The organic extracts are then combined and concentrated under reduced pressure.

- Preliminary Fractionation: The crude extract is subjected to preliminary fractionation using techniques like vacuum liquid chromatography (VLC) or column chromatography over silica gel.

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- Purification: The fractions containing **9-Demethyl FR-901235** are further purified using repeated column chromatography on silica gel, Sephadex LH-20, and/or preparative High-Performance Liquid Chromatography (HPLC) to yield the pure compound.

Structure Elucidation

The chemical structure of **9-Demethyl FR-901235** was determined using various spectroscopic techniques.

Table 4: Spectroscopic Data for Structure Elucidation (Conceptual)

Spectroscopic Method	Purpose
High-Resolution Mass Spectrometry (HRMS)	Determination of the molecular formula.
^{1}H Nuclear Magnetic Resonance (NMR)	Provides information on the number, environment, and connectivity of protons.
^{13}C Nuclear Magnetic Resonance (NMR)	Provides information on the carbon skeleton of the molecule.
2D NMR (COSY, HSQC, HMBC)	Establishes the connectivity between protons and carbons to assemble the final structure.
Infrared (IR) Spectroscopy	Identifies the presence of key functional groups.
Ultraviolet-Visible (UV-Vis) Spectroscopy	Provides information about the chromophore system in the molecule.

Biological Activity

9-Demethyl FR-901235 has been reported to possess antitumor activity. However, detailed studies on its mechanism of action and the specific signaling pathways involved are not yet available in the public domain.

Visualizations

Experimental Workflow

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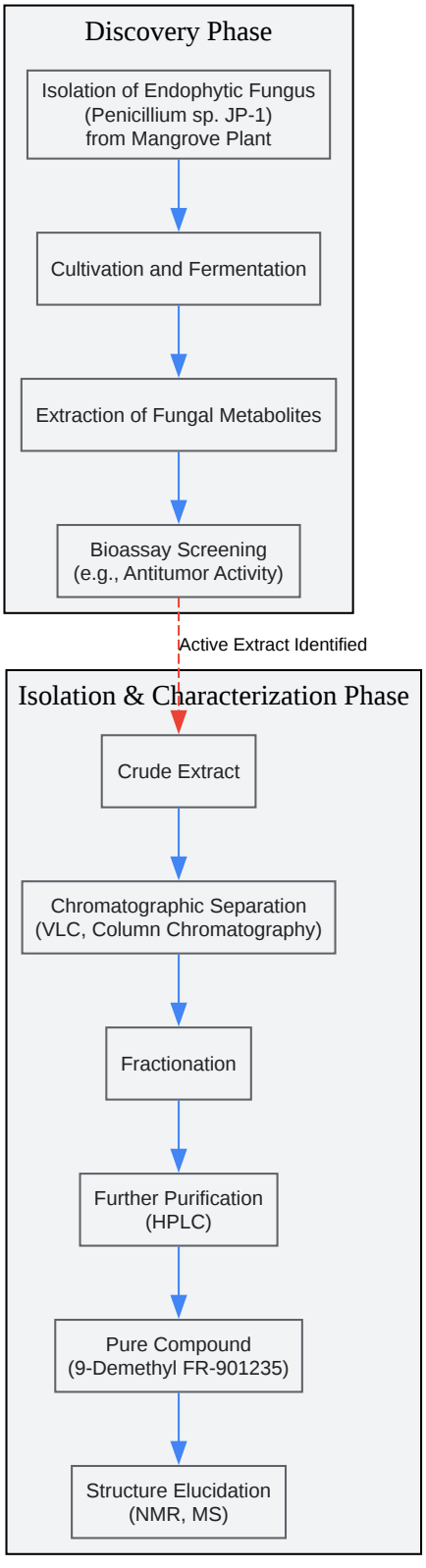
The following diagram illustrates a general workflow for the discovery and isolation of a natural product like **9-Demethyl FR-901235** from an endophytic fungus.



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Discovery and isolation workflow for **9-Demethyl FR-901235**.

Hypothetical Signaling Pathway

The following diagram represents a hypothetical signaling pathway that could be involved in the antitumor activity of a natural product. The specific pathway for **9-Demethyl FR-901235** has not been elucidated.

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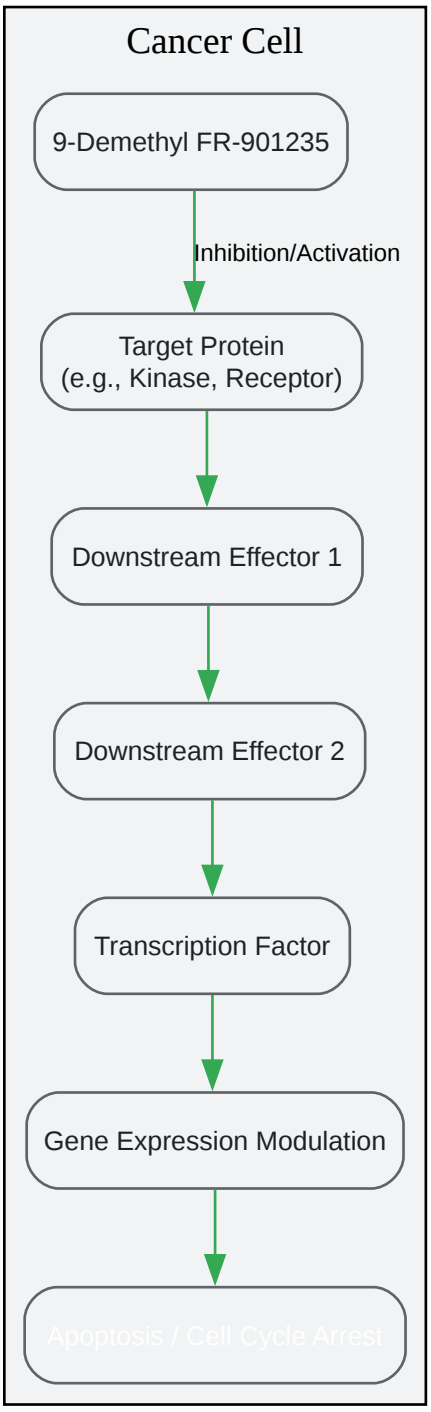

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Hypothetical signaling pathway for antitumor activity.

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